

Milneb: A Technical Overview of an Alkylenebis(dithiocarbamate) Fungicide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Milneb*

Cat. No.: *B1214706*

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Introduction

Milneb, a member of the alkylenebis(dithiocarbamate) class of fungicides, has been utilized in agriculture for the control of a broad spectrum of fungal pathogens.^[1] This technical guide provides a comprehensive overview of **Milneb**, detailing its chemical properties, mechanism of action, toxicological profile, and the experimental protocols for its evaluation. Dithiocarbamates are characterized by their multi-site mode of action, which confers a low risk of resistance development in fungal populations.^[2]

Chemical and Physical Properties

Milneb is an organosulfur compound with a complex polymeric structure.^{[1][3]} Its chemical identity and physical characteristics are summarized in the table below.

Property	Value	Reference
IUPAC Name	3-[2-(4,6-dimethyl-2-sulfanylidene-1,3,5-thiadiazinan-3-yl)ethyl]-4,6-dimethyl-1,3,5-thiadiazinane-2-thione	[3]
CAS Number	3773-49-7	[3]
Molecular Formula	C ₁₂ H ₂₂ N ₄ S ₄	[3]
Molecular Weight	350.6 g/mol	[3]
Appearance	Yellow powder or crystalline solid	[4]
Solubility in Water	6 mg/L (estimated for Maneb, a related compound)	[5]
Melting Point	Decomposes before melting at approximately 192°C (for Maneb)	[5]
Vapor Pressure	Negligible at 20°C (for Maneb)	[5]

Mechanism of Action

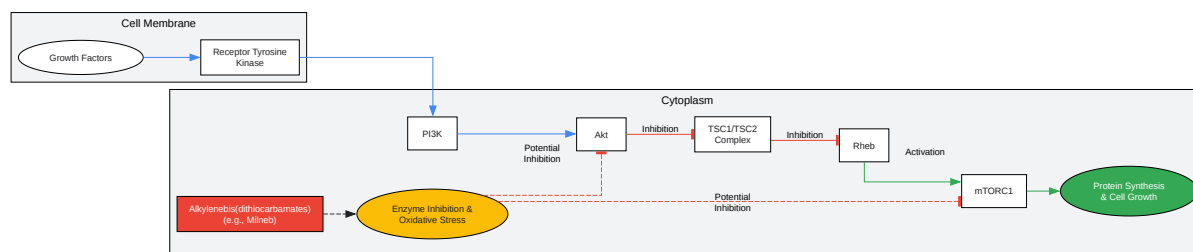
The fungicidal activity of alkylenebis(dithiocarbamates) like **Milneb** is attributed to their multi-site inhibitory action within the fungal cell. This broad-based mechanism makes it difficult for fungi to develop resistance. The primary modes of action include:

- **Enzyme Inhibition:** Dithiocarbamates are known to inhibit a variety of enzymes, particularly those with sulfhydryl groups. They achieve this by chelating essential metal ions, such as copper and zinc, which are cofactors for many enzymes. This disrupts critical metabolic pathways.
- **Disruption of Cellular Respiration:** These fungicides can interfere with mitochondrial function, leading to impaired cellular respiration.

- **Reaction with Thiol Compounds:** Dithiocarbamates can be metabolized into isothiocyanates, which are highly reactive with vital thiol-containing compounds within the fungal cell, leading to widespread cellular dysfunction.

Signaling Pathways

While the direct effects of **Milneb** on specific signaling pathways are not extensively documented, the known mechanisms of dithiocarbamates suggest potential interference with key cellular signaling cascades that regulate growth, proliferation, and survival. For instance, disruption of cellular metabolism and induction of oxidative stress can impact pathways such as mTOR and PI3K/Akt, which are central regulators of cell growth and are responsive to cellular stress and nutrient availability.[6][7][8]



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Caption: Potential impact of dithiocarbamates on the PI3K/Akt/mTOR signaling pathway.

Toxicological Profile

The acute toxicity of dithiocarbamates is generally considered to be low. However, chronic exposure may pose health risks. The toxicological data for Maneb, a closely related alkylenebis(dithiocarbamate), is often used as a reference.

Metric	Value (for Maneb)	Route	Species	Reference
LD50	>5000 mg/kg	Oral	Rat	[5]
LC50 (96h)	1 mg/L	Aquatic	Bluegill sunfish	[5]
LC50 (48h)	1.9 mg/L	Aquatic	Rainbow trout	[5]

Note: LD50 (Lethal Dose, 50%) is the dose required to kill half the members of a tested population.[9] LC50 (Lethal Concentration, 50%) is the concentration in water that is lethal to 50% of a test population.

Environmental Fate

Alkylenebis(dithiocarbamates) are known to degrade in the environment. Their persistence in soil and water is influenced by factors such as pH, temperature, and microbial activity. A significant degradation product of ethylenebis(dithiocarbamates) is ethylenethiourea (ETU), which is of toxicological concern.

Experimental Protocols

Synthesis of Alkylenebis(dithiocarbamates)

A general method for the synthesis of dithiocarbamates involves the reaction of a primary or secondary amine with carbon disulfide in an alkaline solution. For alkylenebis(dithiocarbamates) like **Milneb**, this would involve a diamine.

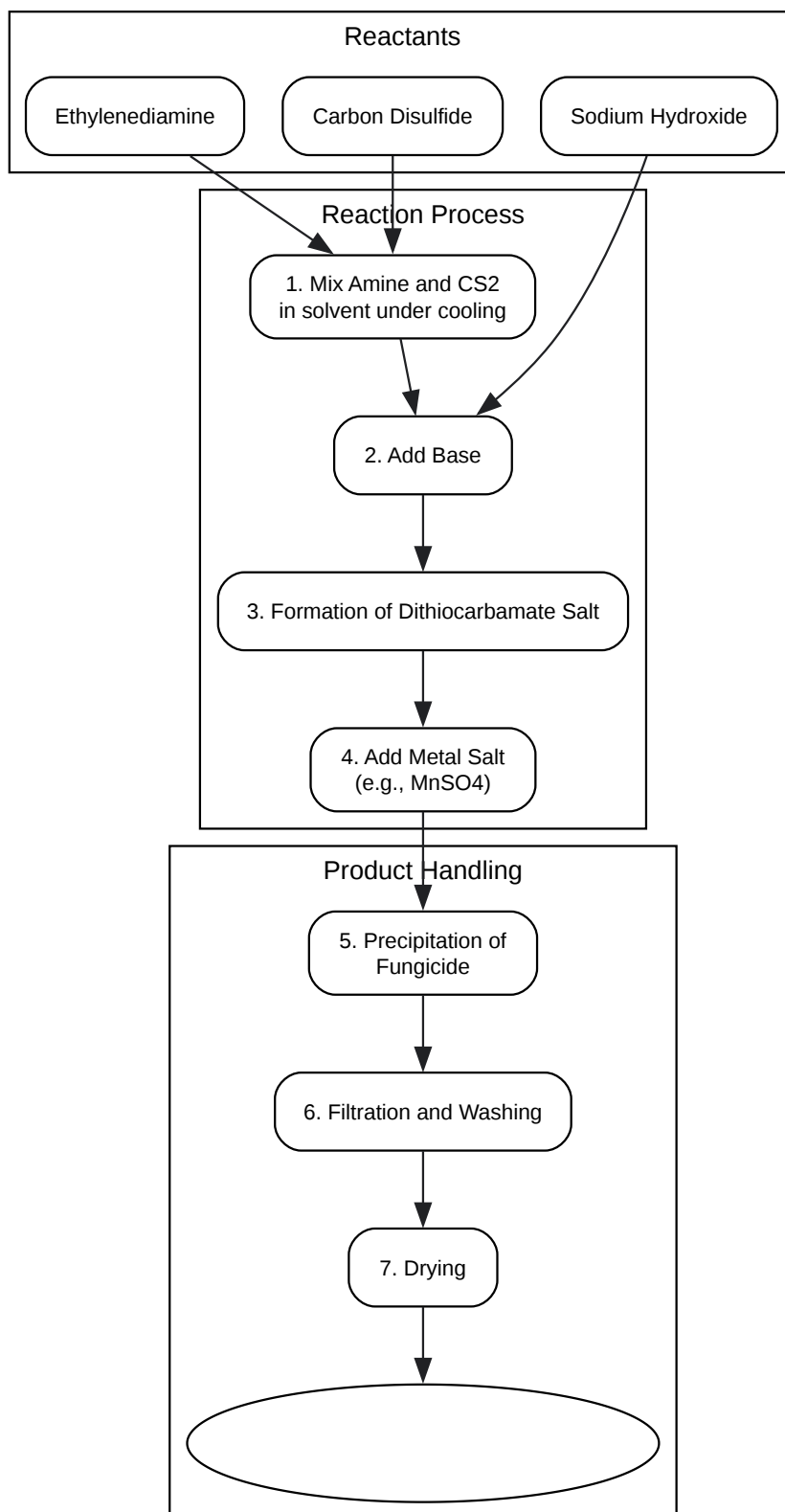
Materials:

- Ethylenediamine
- Carbon disulfide (CS₂)
- Sodium hydroxide (NaOH) or another suitable base

- A suitable solvent (e.g., water, ethanol)
- A manganese salt (for Maneb) or other appropriate metal salt

Procedure:

- Dissolve ethylenediamine in the chosen solvent in a reaction vessel.
- Cool the solution in an ice bath.
- Slowly add carbon disulfide to the cooled amine solution while stirring. An exothermic reaction will occur.
- Add a solution of sodium hydroxide to maintain alkaline conditions and facilitate the formation of the dithiocarbamate salt.
- To form the metal complex (e.g., Maneb), a solution of a soluble manganese salt (e.g., manganese(II) sulfate) is added to the reaction mixture.
- The resulting precipitate of the alkylenebis(dithiocarbamate) fungicide is then filtered, washed, and dried.



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- To cite this document: BenchChem. [Milneb: A Technical Overview of an Alkylenebis(dithiocarbamate) Fungicide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1214706#milneb-s-classification-as-an-alkylenebis-dithiocarbamate-fungicide]

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